

A Comprehensive Technical Guide to the Spectroscopic Data of Harzianol K

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Compound of Interest

Compound Name: Harzianol K

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Harzianol K**, a harziane-type diterpenoid. The information compiled herein is intended to serve as a crucial resource for researchers engaged in natural product chemistry, drug discovery, and development.

Introduction

Harzianol K is a diterpenoid belonging to the harziane class, characterized by a complex carbocyclic scaffold.^{[1][2]} It was isolated from the deep-sea sediment-derived fungus *Trichoderma* sp. SCS1OW21.^{[2][3][4]} The structural elucidation of **Harzianol K** was accomplished through meticulous spectroscopic analyses, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and High-Resolution Electrospray Ionization Mass Spectrometry (HREIMS).^[3]

Spectroscopic Data

The following sections present the detailed spectroscopic data for **Harzianol K**, organized for clarity and comparative analysis.

1. Nuclear Magnetic Resonance (NMR) Data

The ^1H and ^{13}C NMR data for **Harzianol K** were acquired in DMSO- d_6 at 600 MHz and 150 MHz, respectively.[3]

Table 1: ^1H NMR Spectroscopic Data for **Harzianol K** (600 MHz, DMSO- d_6)[3]

Position	δH (ppm)	Multiplicity	J (Hz)
1	2.23	m	
1	1.15	m	
3	2.20	m	
4	2.05	m	
4	1.89	m	
7	1.95	m	
8	4.24	d	9.0
9	2.13	m	
10	1.98	m	
11	1.34	m	
11	1.21	m	
12	1.55	m	
12	1.43	m	
15	1.01	s	
16	0.89	s	
17	0.95	d	6.6
18	1.63	s	
20	4.79	s	
20	4.75	s	

| 8-OH | 4.90 | d | 4.8 |

Table 2: ^{13}C NMR Spectroscopic Data for **Harzianol K** (150 MHz, DMSO- d_6)[3]

Position	δC (ppm)	Type
1	40.0	CH₂
2	58.1	C
3	50.1	CH
4	35.8	CH ₂
5	54.9	C
6	148.9	C
7	49.8	CH
8	72.4	CH
9	49.6	CH
10	37.9	CH
11	25.9	CH ₂
12	30.1	CH ₂
13	43.1	C
14	212.0	C
15	25.1	CH ₃
16	16.5	CH ₃
17	15.9	CH ₃
18	21.4	CH ₃
19	125.5	C

| 20 | 110.8 | CH₂ |

2. Infrared (IR) Spectroscopy Data

The IR spectrum of **Harzianol K** was recorded on a KBr disk.[\[3\]](#)

Table 3: IR Spectroscopic Data for **Harzianol K**[\[3\]](#)

ν_{max} (cm ⁻¹)	Assignment
3402 (s)	O-H stretching
2927 (m)	C-H stretching
1734 (s)	C=O stretching (ketone)
1695 (s)	C=C stretching
1190 (m)	C-O stretching

| 1043 (m) | C-O stretching |

3. Mass Spectrometry (MS) Data

High-resolution electrospray ionization mass spectrometry (HREIMS) was used to determine the molecular formula of **Harzianol K**.[\[3\]](#)

Table 4: High-Resolution Mass Spectrometry Data for **Harzianol K**[\[3\]](#)

Ion	Measured m/z	Calculated m/z	Molecular Formula
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| [M + H]⁺ | 317.2115 | 317.2117 | C₂₀H₂₉O₃ |

Experimental Protocols

The following methodologies were employed for the spectroscopic analysis of **Harzianol K**.

1. Isolation and Purification

Harzianol K was isolated from the deep-sea sediment-derived fungus *Trichoderma* sp. SCSIW21.[\[3\]](#) The fungal strain was cultured in a modified rice broth medium.[\[3\]](#) The resulting

culture was then subjected to a series of chromatographic techniques to yield the pure compound.

2. NMR Spectroscopy

^1H NMR and ^{13}C NMR spectra were recorded on a 600 MHz spectrometer.[3] The sample was dissolved in deuterated dimethyl sulfoxide (DMSO-d_6).[3] Chemical shifts (δ) are reported in parts per million (ppm) and referenced to the residual solvent signals.

3. IR Spectroscopy

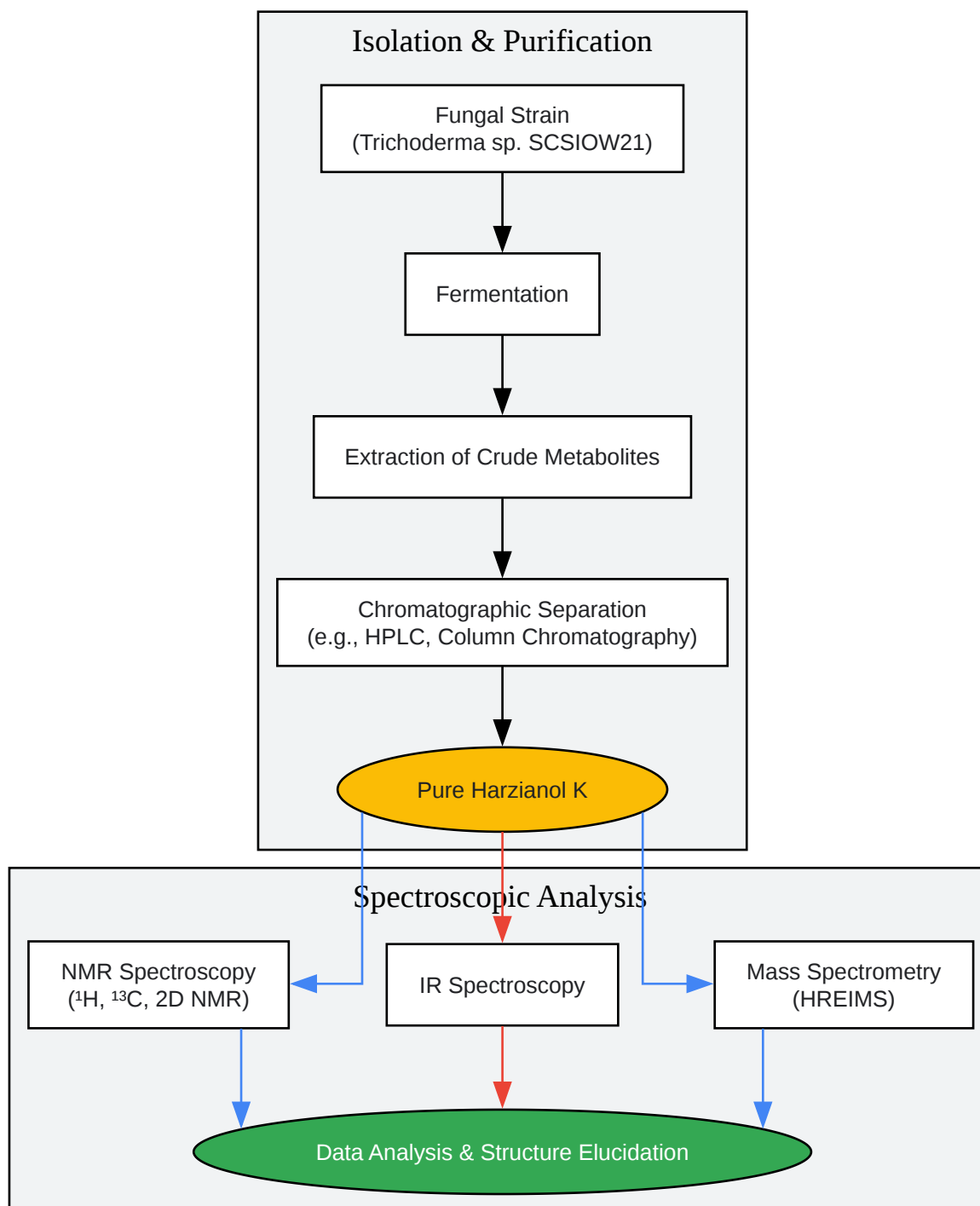
The infrared spectrum was obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample was prepared as a potassium bromide (KBr) pellet.[3]

4. Mass Spectrometry

High-resolution mass spectra were acquired using an electrospray ionization (ESI) source in positive ion mode.[3]

Workflow Visualization

The following diagram illustrates the general workflow for the isolation and spectroscopic analysis of a natural product like **Harzianol K**.



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Caption: Workflow for Isolation and Spectroscopic Analysis of **Harzianol K**.

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